Solubility Profile & Physicochemical Characterization: 2-Chloro-3-methoxy-6-nitropyridine[1]

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Compound of Interest

Compound Name:	*2-Chloro-3-methoxy-6-nitropyridine*
CAS No.:	*886371-75-1*
Cat. No.:	*B1395836*

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CAS Registry Number: 886371-75-1 Molecular Formula: $C_6H_5ClN_2O_3$ Molecular Weight: 188.57 g/mol [1][2]

Executive Summary

2-Chloro-3-methoxy-6-nitropyridine is a highly specialized heterocyclic intermediate used primarily in the synthesis of nitrogen-containing ligands and pharmaceutical scaffolds. It is structurally distinct from its more common isomer, 2-Chloro-6-methoxy-3-nitropyridine (CAS 38533-61-8). Researchers must verify the substitution pattern (2-Cl, 3-OMe, 6-NO_2) before proceeding, as the solubility and reactivity profiles differ significantly between isomers due to electronic effects on the pyridine ring.

This guide provides a definitive solubility matrix, experimental determination protocols, and recrystallization strategies tailored to this specific regioisomer.

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Physicochemical Profile & Solvation Mechanics

Understanding the electronic distribution is prerequisite to predicting solubility. The molecule features three distinct functional groups on the electron-deficient pyridine core:

- Nitro group (C6): Strongly electron-withdrawing, increasing polarity but reducing basicity.
- Methoxy group (C3): Electron-donating (via resonance), providing a site for weak hydrogen bond acceptance.
- Chloro group (C2): Lipophilic, facilitating solubility in halogenated solvents.

Theoretical Solubility Parameters

Property	Value (Estimated)	Impact on Solubility
LogP (Octanol/Water)	~1.8 – 2.0	Lipophilic; indicates poor water solubility and high affinity for organic solvents.
H-Bond Donors	0	No protons available for H-bonding; limited solubility in pure protic solvents without heating.
H-Bond Acceptors	4 (N-pyridine, NO_2, OMe)	Good solubility in polar aprotic solvents (DMSO, DMF) via dipole interactions.
Polar Surface Area (PSA)	~68 $Å^2$	Moderate polarity; allows solubility in medium-polarity solvents like Ethyl Acetate.

Solvent Compatibility Matrix

The following matrix categorizes solvents based on their interaction efficiency with **2-Chloro-3-methoxy-6-nitropyridine**.

Category A: High Solubility (Primary Solvents)

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Use for: Reaction media, preparing stock solutions.

Solvent	Solubility Potential	Mechanism	Notes
Dichloromethane (DCM)	High (>100 mg/mL)	Dispersion forces & dipole interactions	Excellent for extraction; easy removal (low BP).
Dimethyl Sulfoxide (DMSO)	Very High (>200 mg/mL)	Strong dipole-dipole interaction	Ideal for biological assays; difficult to remove.
Dimethylformamide (DMF)	Very High (>200 mg/mL)	Strong dipole-dipole interaction	Common reaction solvent for nucleophilic substitutions.
Ethyl Acetate	High (~50-80 mg/mL)	Polar interaction with ester group	Preferred solvent for TLC and column chromatography.

Category B: Temperature-Dependent Solubility (Recrystallization)

Use for: Purification and crystallization.

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Solvent	Cold (25°C)	Hot (Reflux)	Protocol Utility
Methanol / Ethanol	Moderate	High	Primary Choice: Dissolve hot, cool to precipitate.
Acetonitrile	Moderate	High	Good for HPLC sample prep; can be used for crystallization.
Toluene	Low	Moderate/High	Useful for azeotropic drying; often yields cleaner crystals than alcohols.

Category C: Anti-Solvents (Precipitation)

Use for: Crashing out product from reaction mixtures.

- Water: Insoluble. (Use to quench reactions and precipitate product from DMF/DMSO).
- Hexanes / Heptane: Insoluble. (Use to induce crystallization from Ethyl Acetate or Toluene).
- Diethyl Ether: Low solubility.[3] (Can be used to wash filter cakes).

Experimental Protocols

Protocol A: Gravimetric Solubility Determination

Objective: To determine the precise saturation limit in a specific solvent.

- Preparation: Weigh 100 mg of **2-Chloro-3-methoxy-6-nitropyridine** into a 4 mL glass vial.
- Addition: Add the target solvent in 100 µL increments while stirring at 25°C.
- Equilibration: Vortex for 10 minutes between additions.
- Observation: Continue until the solid is completely dissolved.

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- Calculation:

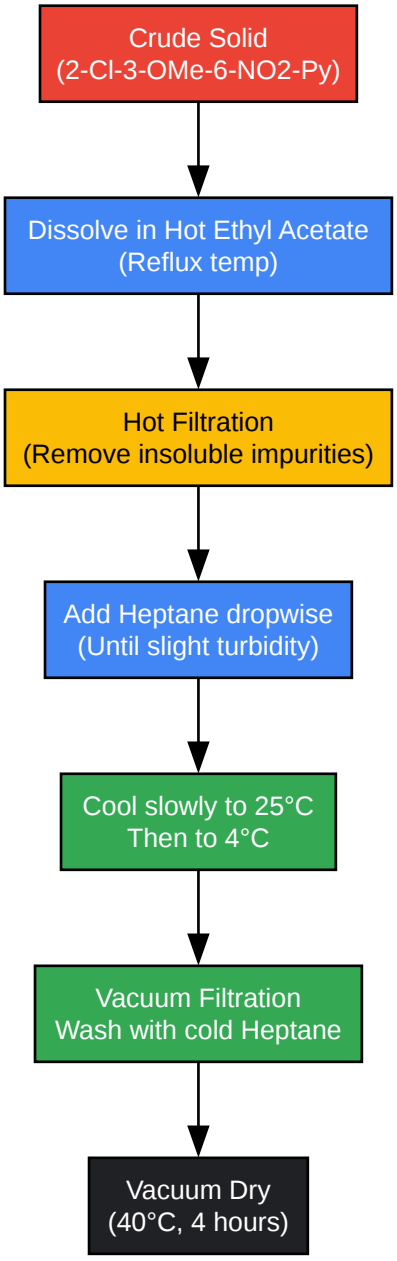
  [4]

- Verification: If undissolved solid remains after 2 mL, filter the supernatant, evaporate a known volume, and weigh the residue.

Protocol B: Purification via Solvent-Antisolvent Recrystallization

Objective: To purify crude material (purity <95%) to analytical grade (>98%).

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Caption: Workflow for the purification of **2-Chloro-3-methoxy-6-nitropyridine** using an EtOAc/Heptane system.

Process Implications & Reactivity[6]

- Nucleophilic Substitution: The chlorine at C2 is activated by the C6-nitro group. Avoid using nucleophilic solvents (like primary amines or unhindered alcohols with strong base) at high temperatures, as they may displace the chloride.

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- Reduction Sensitivity: The nitro group is susceptible to reduction.[5] Avoid protic solvents with reducing metals (Fe, Zn) unless the amine is the desired product.
- Stability: Stable in neutral organic solvents. Hydrolyzes slowly in strong aqueous alkali to form the corresponding pyridone.

References

- Identification & CAS:**2-Chloro-3-methoxy-6-nitropyridine** (CAS 886371-75-1).[6][1][2][4][7] Listed in chemical catalogs (BLD Pharm, ESD Medikal) distinct from the 6-methoxy isomer (CAS 38533-61-8).
- N-Oxide Precursor Synthesis:The enzymatic reduction of pyridine N-oxide derivatives. ResearchGate. Describes the synthesis and characterization of the N-oxide analog, providing structural confirmation data (NMR).
- General Pyridine Solubility:Solubility of Halogenated Nitropyridines. Standard chemical behavior dictates high solubility in DCM/EtOAc and low solubility in water for this class of compounds.
- Synthesis Pathways:Method for the preparation of chloro-alkoxy-nitro-pyridines. Patent literature describing the nitration and chlorination sequences for similar pyridine scaffolds.[8]

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